Application Note: High-Resolution Mass Spectrometry (HRMS) of Fluticasone-d5 Furoate

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Compound of Interest

Compound Name:	*Fluticasone-d5 Furoate*
Cat. No.:	*B1157937*

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Methodology: Liquid Chromatography-Parallel Reaction Monitoring (LC-PRM-HRMS) Matrix: Human Plasma Sensitivity Target: Sub-pg/mL (Ultra-Trace)[1]

Executive Summary & Strategic Rationale

Fluticasone Furoate (FF) is a high-affinity corticosteroid with low systemic bioavailability (<1%), resulting in plasma concentrations often falling below 10 pg/mL.[1] Traditional Triple Quadrupole (QqQ) methods often struggle with background noise at these levels.

Why HRMS? While QqQ is the standard for quantification, HRMS (Orbitrap or Q-TOF) offers a distinct advantage in selectivity.[1] By extracting ions with a narrow mass window (e.g., ±5 ppm), we eliminate isobaric interferences that nominal-mass QqQ methods cannot resolve.[1] This protocol utilizes Parallel Reaction Monitoring (PRM), which combines the sensitivity of SIM/MRM with the specificity of high-resolution fragment detection.

The Role of **Fluticasone-d5 Furoate**: The d5-labeled IS is critical for correcting matrix effects (ion suppression) and recovery losses.

- Critical Consideration: You must verify the position of the deuterium label. If the label is on the furoate ester moiety, and your fragmentation pathway cleaves this ester (common for

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corticosteroids), you may lose the label in the product ion.

- Protocol Assumption: This guide assumes the d5-label is located on the steroid core or a fragment-retaining position, or that quantification is performed on the precursor ion.[1]

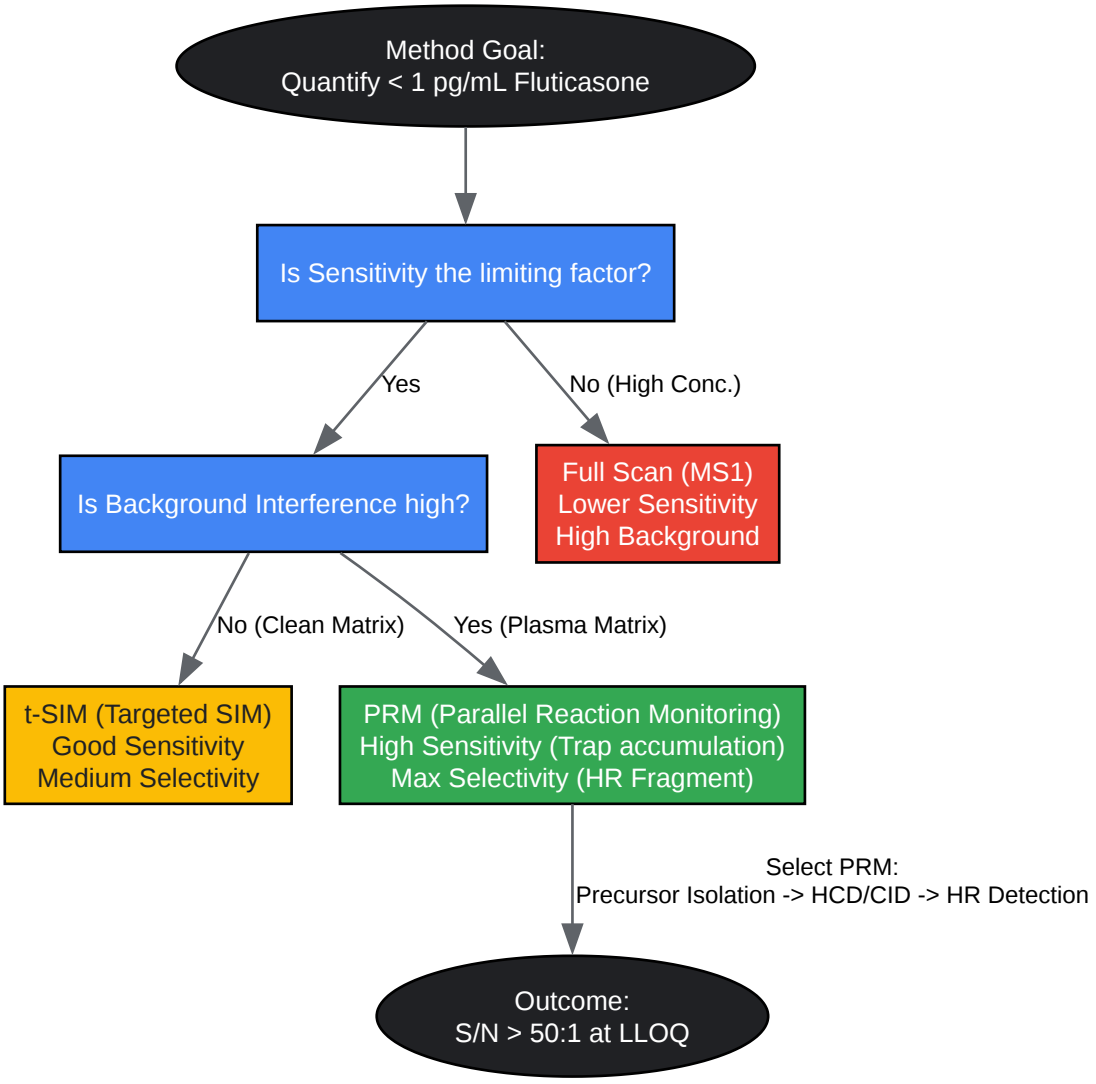
Chemical & Physical Properties[1][2][3][4][5][6][7]

Property	Analyte: Fluticasone Furoate	Internal Standard: Fluticasone-d5 Furoate
Formula		
Monoisotopic Mass	538.1637 Da	543.1951 Da
Precursor Ion	539.1710	544.2024
LogP	~4.13 (Highly Lipophilic)	~4.13
pKa	Non-ionizable in physiologic range	-
Solubility	DMSO, Methanol, Acetonitrile	DMSO, Methanol, Acetonitrile

Method Development Strategy (The "Brain")

The following decision tree illustrates the logic used to select the Parallel Reaction Monitoring (PRM) mode over Full Scan for this specific application.

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Caption: Logic flow for selecting PRM mode to maximize signal-to-noise ratio in complex plasma matrices.

Experimental Protocol

A. Reagents & Materials[1][4][8][9][10][11]

- Solvents: LC-MS Grade Methanol (MeOH), Acetonitrile (ACN), Water, Formic Acid (FA).[1]
- Extraction: Methyl tert-butyl ether (MTBE) or Ethyl Acetate (EtOAc).[1]
- Columns: C18 Reverse Phase (e.g., Waters ACQUITY BEH C18, 1.7 µm, 2.1 x 50 mm).

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B. Stock Solution Preparation[1]

- Master Stock: Dissolve Fluticasone Furoate and **Fluticasone-d5 Furoate** separately in DMSO to 1 mg/mL.
- Working Standard: Dilute with 50:50 MeOH:Water to create a curve range of 0.5 pg/mL to 500 pg/mL.
- IS Working Solution: Dilute d5-IS to ~1 ng/mL in 50:50 MeOH:Water.

C. Sample Preparation (Supported Liquid Extraction - SLE)

Why SLE? Corticosteroids are lipophilic.[1] Protein precipitation (PPT) leaves too many phospholipids that cause ion suppression.[1] SLE offers the cleanliness of SPE with the simplicity of LLE.

- Load: Aliquot 200 µL Plasma + 20 µL IS Working Solution into the SLE cartridge (e.g., Biotage Isolute).
- Wait: Allow sample to absorb for 5 minutes (Critical for interaction with the diatomaceous earth).
- Elute: Apply 1 mL MTBE. Wait 5 mins. Apply gravity or gentle vacuum.[1]
- Dry: Evaporate solvent under

  at 40°C.
- Reconstitute: Dissolve residue in 100 µL of Mobile Phase A:B (70:30). High organic content in reconstitution helps solubility but may distort peak shape; 30% organic is a safe starting point for focusing on the column.

D. LC-HRMS Conditions[1]

Chromatography (UHPLC):

- Mobile Phase A: Water + 0.1% Formic Acid + 2mM Ammonium Formate.[1]

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- Mobile Phase B: Methanol + 0.1% Formic Acid.[1][2]
- Flow Rate: 0.4 mL/min.[1]
- Column Temp: 50°C (Improves peak sharpness for steroids).

Time (min)	% Mobile Phase B	Event
0.0	40	Initial Loading
0.5	40	Desalting
3.5	95	Elution of Fluticasone
4.5	95	Wash
4.6	40	Re-equilibration
6.0	40	End

Mass Spectrometry (Orbitrap Example):

- Source: HESI (Heated Electrospray Ionization) Positive Mode.[1]
- Spray Voltage: 3500 V.
- Mode: PRM (Parallel Reaction Monitoring).[1]
- Resolution: 30,000 or 60,000 (at m/z 200).
- Isolation Window: 1.5 m/z (Narrow window reduces noise).[1]
- NCE (Collision Energy): Optimized per compound (typically 20-30 eV).[1]

Scan Parameters:

- Analyte (FF): Precursor 539.1710

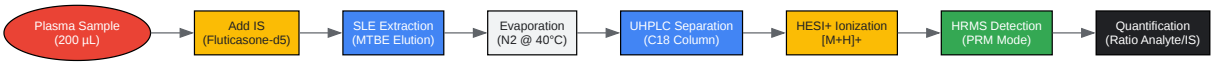
  Quant Fragment 313.1233 (Steroid Core).
- IS (FF-d5): Precursor 544.2024

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Quant Fragment 318.1547 (Assuming label on core).[1]

- Note: If label is on furoate, IS fragment will be 313.1233.[1] In this case, chromatographic separation is mandatory to prevent cross-talk, or use the Precursor ion for IS quantification.[1]

Analytical Workflow Diagram



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Caption: Step-by-step bioanalytical workflow from plasma sample to quantitative data.

Validation Criteria (FDA M10 Compliance)

To ensure the method is trustworthy and self-validating, adhere to the FDA M10 Bioanalytical Method Validation Guidance (2022):

- Selectivity: Analyze 6 lots of blank plasma. No interference >20% of the LLOQ area is permitted.[3][4]
- Linearity:ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

  .[1] Weighting

  is recommended for large dynamic ranges.[1]
- Accuracy & Precision:
  - LLOQ: ±20% bias and CV.[1]
  - Other QCs (Low, Med, High): ±15% bias and CV.
- Matrix Effect: Calculate Matrix Factor (MF).

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- IS-normalized MF should be close to 1.0.[1]

Troubleshooting & Expert Tips

- Issue: Low Sensitivity.
  - Cause: Adsorption to glass/plastic.[1]
  - Fix: Fluticasone is "sticky."[1] Use Low-Bind polypropylene plates and add 0.1% Formic Acid to the reconstitution solvent to prevent adsorption.[1]
- Issue: Peak Tailing.
  - Cause: Secondary interactions with silanols.[1]
  - Fix: Increase column temperature to 50°C or increase Ammonium Formate concentration (up to 5mM).
- Issue: Cross-Talk (IS signal in Analyte channel).
  - Cause: Isotopic impurity or fragmentation loss of label.
  - Fix: Ensure the d5-IS has >99% isotopic purity.[1] If the label is lost during fragmentation, switch to quantifying the IS using its Precursor Ion (SIM) while keeping the Analyte in PRM mode (Pseudo-MRM).

References

- U.S. Food and Drug Administration (FDA). (2022).[5] M10 Bioanalytical Method Validation and Study Sample Analysis. [Link][5][6]
- National Center for Biotechnology Information (PubChem). (2024). Fluticasone Furoate (CID 9854489). [Link][7]
- Agilent Technologies. (2023).[1] LC/MS/MS Method for the Low-Level Quantitation of Fluticasone Furoate in Plasma. [Link]

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Sources

- 1. medkoo.com [medkoo.com]
- 2. fda.gov [fda.gov]
- 3. lcms.cz [lcms.cz]
- 4. agilent.com [agilent.com]
- 5. FDA News: Issue 21-1, November 2022 [ascpt.org]
- 6. hhs.gov [hhs.gov]
- 7. Fluticasone Furoate | C27H29F3O6S | CID 9854489 - PubChem [pubchem.ncbi.nlm.nih.gov]
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